

Application Notes and Protocols for 2-Methyl-4-(4-methylphenoxy)aniline

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Compound of Interest

Compound Name: 2-Methyl-4-(4-methylphenoxy)aniline

Cat. No.: B3171887

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **2-Methyl-4-(4-methylphenoxy)aniline**. Given the limited specific data available for this compound, the following guidelines are based on information for structurally similar aromatic amines and aniline derivatives. These protocols should be implemented with the understanding that they represent best practices for a chemical of this class, which is anticipated to be hazardous.

Hazard Identification and Chemical Properties

2-Methyl-4-(4-methylphenoxy)aniline is an aromatic amine. Compounds in this class are often toxic and require careful handling. While specific toxicity data for this compound is not readily available, data for analogous compounds suggests potential for acute oral toxicity, skin and eye irritation, and the risk of methemoglobinemia, a condition that reduces the oxygen-carrying capacity of the blood.^{[1][2]} Symptoms of methemoglobinemia can be delayed and include headache, dizziness, cyanosis (bluish skin), and fatigue.^{[1][3]}

Table 1: Chemical and Physical Properties of Structurally Similar Compounds

Property	4-(p-Tolyloxy)aniline	Aniline	2,4,6-Trimethylaniline
Molecular Formula	C13H13NO	C6H7N	C9H13N
Molecular Weight	199.25 g/mol [4]	93.13 g/mol	135.21 g/mol
Appearance	Not specified	Colorless to brown liquid[1]	Rose-coloured liquid[2]
Boiling Point	Not specified	184 °C	Not specified
Flash Point	Not specified	70 °C[1]	Not specified
Specific Gravity	Not specified	Not specified	0.963[2]

GHS Hazard Classification (Anticipated)

Based on data for similar compounds, **2-Methyl-4-(4-methylphenoxy)aniline** should be handled as a hazardous substance. The anticipated GHS classification is summarized below.

Table 2: Anticipated GHS Hazard Classification

Hazard Class	Hazard Statement
Acute Toxicity, Oral	Harmful if swallowed[4][5]
Skin Corrosion/Irritation	Causes skin irritation[4][5]
Serious Eye Damage/Eye Irritation	Causes serious eye irritation[4][5]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation[5]

Experimental Protocols

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **2-Methyl-4-(4-methylphenoxy)aniline**.

- Eye Protection: Chemical safety goggles or a face shield are required.[3]

- **Hand Protection:** Wear compatible chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and removed using the proper technique to avoid skin contact.
[3]
- **Skin and Body Protection:** A lab coat or chemical-resistant apron is required. Ensure that skin is not exposed.
- **Respiratory Protection:** All handling of this compound should be done in a certified chemical fume hood to avoid inhalation of vapors or aerosols. If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.
[6]

Safe Handling Procedures

- **Engineering Controls:** Work in a well-ventilated area, preferably a chemical fume hood. Eyewash stations and safety showers must be readily accessible.[6]
- **General Hygiene:** Avoid all personal contact, including inhalation.[2] Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling, before breaks, and at the end of the workday.[3][5] Immediately change any contaminated clothing.
- **Dispensing:** When dispensing, avoid generating dust or aerosols. Use appropriate tools and techniques to minimize exposure.
- **Spills:** In case of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection.[3] Contain the spill using an inert absorbent material.[7] Collect the absorbed material into a sealed, labeled container for proper disposal.[3][8] Do not allow the chemical to enter drains.[3]

Storage Protocols

- **Storage Conditions:** Store in a cool, dry, and well-ventilated area away from incompatible substances.[1][3]
- **Containers:** Keep containers tightly closed and properly labeled.[3] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[3]

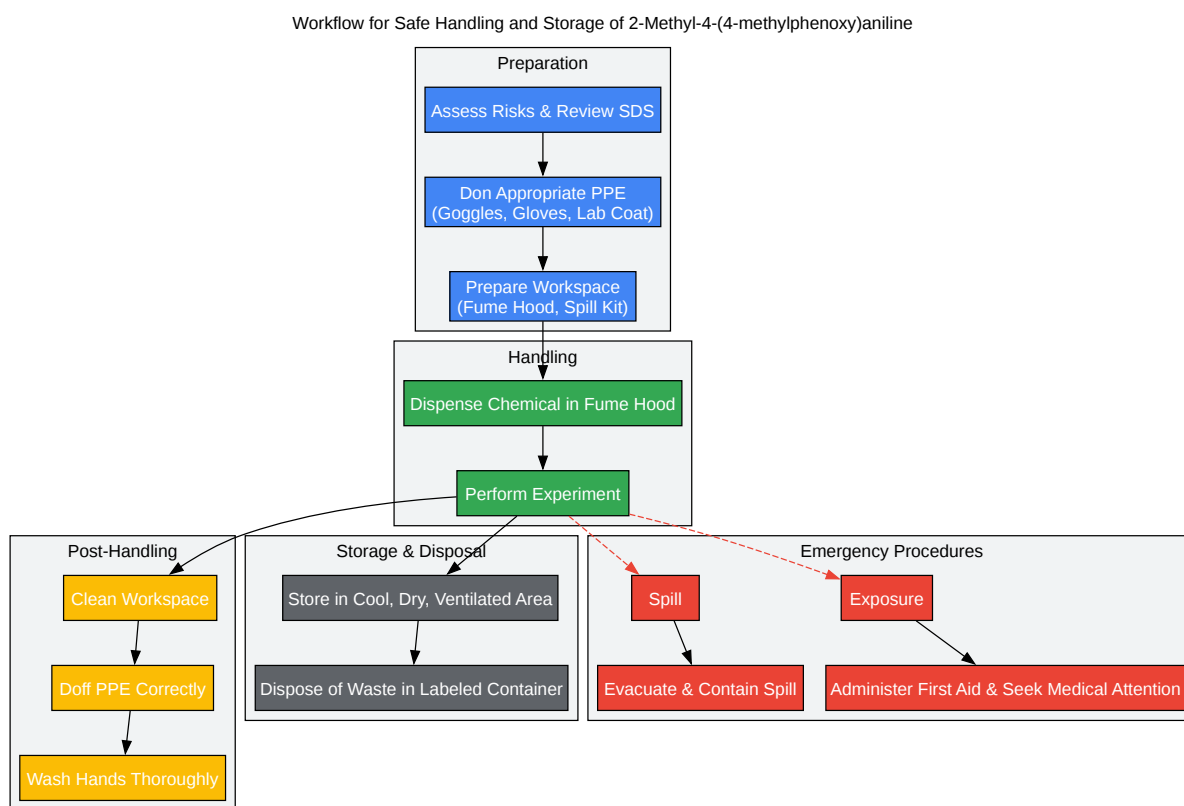
- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Security: Store in a locked cabinet or a secure area accessible only to authorized personnel.

First Aid Measures

Immediate medical attention is required for any exposure.[\[7\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[5\]](#)[\[7\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.[\[5\]](#)[\[7\]](#)
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[3\]](#)[\[5\]](#)[\[7\]](#)

Diagrams



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Caption: Workflow for the safe handling and storage of aromatic amines.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal safety data sheet (SDS). Always consult the specific SDS for any chemical before use and follow all institutional and regulatory safety guidelines.

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